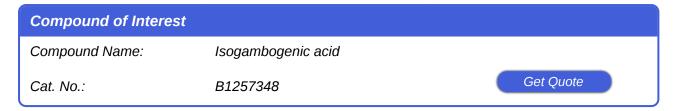


# An In-Depth Technical Guide to Isogambogenic Acid: Physical, Chemical, and Biological Properties

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Isogambogenic acid**, a natural product isolated from the resin of Garcinia hanburyi, has emerged as a compound of significant interest in oncological research. This technical guide provides a comprehensive overview of its physical and chemical properties, alongside a detailed exploration of its biological activities and the experimental protocols used to elucidate them. The information presented herein is intended to serve as a valuable resource for researchers and professionals involved in drug discovery and development.

### **Physical and Chemical Properties**

**Isogambogenic acid** is a complex xanthone derivative. A summary of its key physical and chemical properties is presented in the table below. While some data are readily available, specific experimental values for properties such as melting point and aqueous solubility remain to be definitively reported in the literature.



Property	Value	Source
Molecular Formula	С38Н46О8	[1][2][3][4]
Molecular Weight	630.778 g/mol	[5]
Physical Description	Powder	
Boiling Point (Predicted)	818.6 ± 65.0 °C at 760 mmHg	_
Density (Predicted)	1.3 ± 0.1 g/cm <sup>3</sup>	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	
Purity	≥98% (Commercially available)	_
CAS Number	887923-47-9	_

Note: Specific quantitative data for melting point and aqueous solubility are not consistently reported in the available literature. The boiling point and density are predicted values.

#### **Spectral Data**

Detailed spectral analyses are crucial for the identification and characterization of **isogambogenic acid**. While specific spectra are not publicly available, the following techniques are utilized for its identification:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR are standard methods for elucidating the complex structure of isogambogenic acid.
- Mass Spectrometry (MS): Electrospray ionization tandem mass spectrometry (ESI-MS/MS)
  is used to determine the molecular weight and fragmentation pattern, aiding in structural
  confirmation.
- Infrared (IR) Spectroscopy: IR spectroscopy provides information about the functional groups present in the molecule.

## **Biological Activity and Signaling Pathways**



**Isogambogenic acid** has demonstrated potent anti-cancer properties, primarily through the induction of autophagy and apoptosis in cancer cells. Its mechanisms of action involve the modulation of key cellular signaling pathways.

#### **Anti-Glioma Activity via the AMPK-mTOR Pathway**

**Isogambogenic acid** has been shown to inhibit the growth of glioma cells by activating the AMP-activated protein kinase (AMPK) and inhibiting the mammalian target of rapamycin (mTOR) signaling pathway. This signaling cascade plays a central role in regulating cellular metabolism, growth, and survival. Activation of AMPK, a cellular energy sensor, leads to the inhibition of mTOR, which in turn induces autophagy and apoptosis in cancer cells.



# Isogambogenic Acid Activates **AMPK** Inhibits **mTOR** Inhibits Autophagy Induces **Promotes Apoptosis** Inhibits Cell Growth &

#### Isogambogenic Acid-Modulated AMPK-mTOR Signaling Pathway

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Proliferation

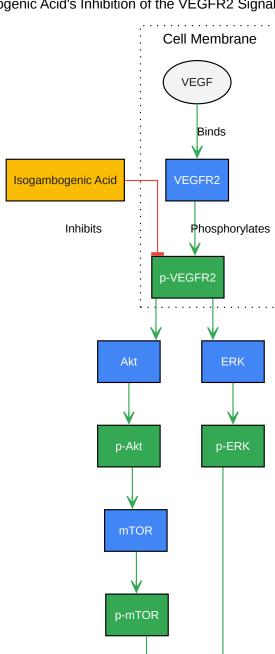
**Isogambogenic acid** activates AMPK, leading to mTOR inhibition.



# Anti-Angiogenic Activity via the VEGFR2 Signaling Pathway

In addition to its direct effects on cancer cells, **isogambogenic acid** exhibits anti-angiogenic properties by targeting the Vascular Endothelial Growth Factor Receptor 2 (VEGFR2) signaling pathway. Angiogenesis, the formation of new blood vessels, is critical for tumor growth and metastasis. By inhibiting VEGFR2 and its downstream effectors such as Akt and ERK, **isogambogenic acid** can suppress tumor-induced angiogenesis.

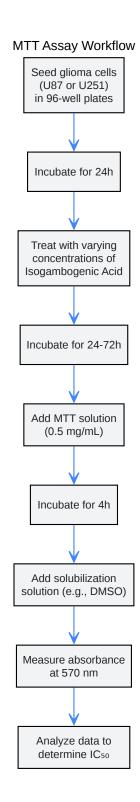




#### Isogambogenic Acid's Inhibition of the VEGFR2 Signaling Pathway

Angiogenesis





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